

(2S)-2'-Methoxykurarinone: A Technical Guide to its Biological Activity

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Compound of Interest

Compound Name: (2S)-2'-methoxykurarinone

Cat. No.: B1253607

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Introduction

(2S)-2'-methoxykurarinone is a lavandulyl flavanone isolated from the roots of *Sophora flavescens*.^[1] This natural compound has garnered significant interest within the scientific community due to its diverse biological activities, including anti-inflammatory, neuroprotective, and potential antidiabetic properties. This technical guide provides an in-depth overview of the biological activities of **(2S)-2'-methoxykurarinone**, with a focus on its molecular mechanisms, quantitative data, and the experimental protocols used to elucidate its effects.

Quantitative Biological Activity Data

The following tables summarize the known quantitative data for the biological activity of **(2S)-2'-methoxykurarinone** and related compounds.

Table 1: BACE1 Inhibitory Activity of Lavandulyl Flavanones from *Sophora flavescens*

Compound	IC50 (μM)	Inhibition Type
Lavandulyl Flavanone 1	5.2	Noncompetitive
Lavandulyl Flavanone 2	3.3	Noncompetitive
Lavandulyl Flavanone 5	8.4	Noncompetitive
(2S)-2'-methoxykurarinone (Lavandulyl Flavanone 6)	2.6	Noncompetitive
Lavandulyl Flavanone 8	6.7	Noncompetitive

Data sourced from Hwang et al., 2008. Lavandulyl flavanones were evaluated for their inhibitory effects against β -secretase (BACE1).[2]

Table 2: α -Glucosidase Inhibitory Activity of (2S)-2'-methoxykurarinone

Enzyme	IC50 (μM)
α -Glucosidase	155

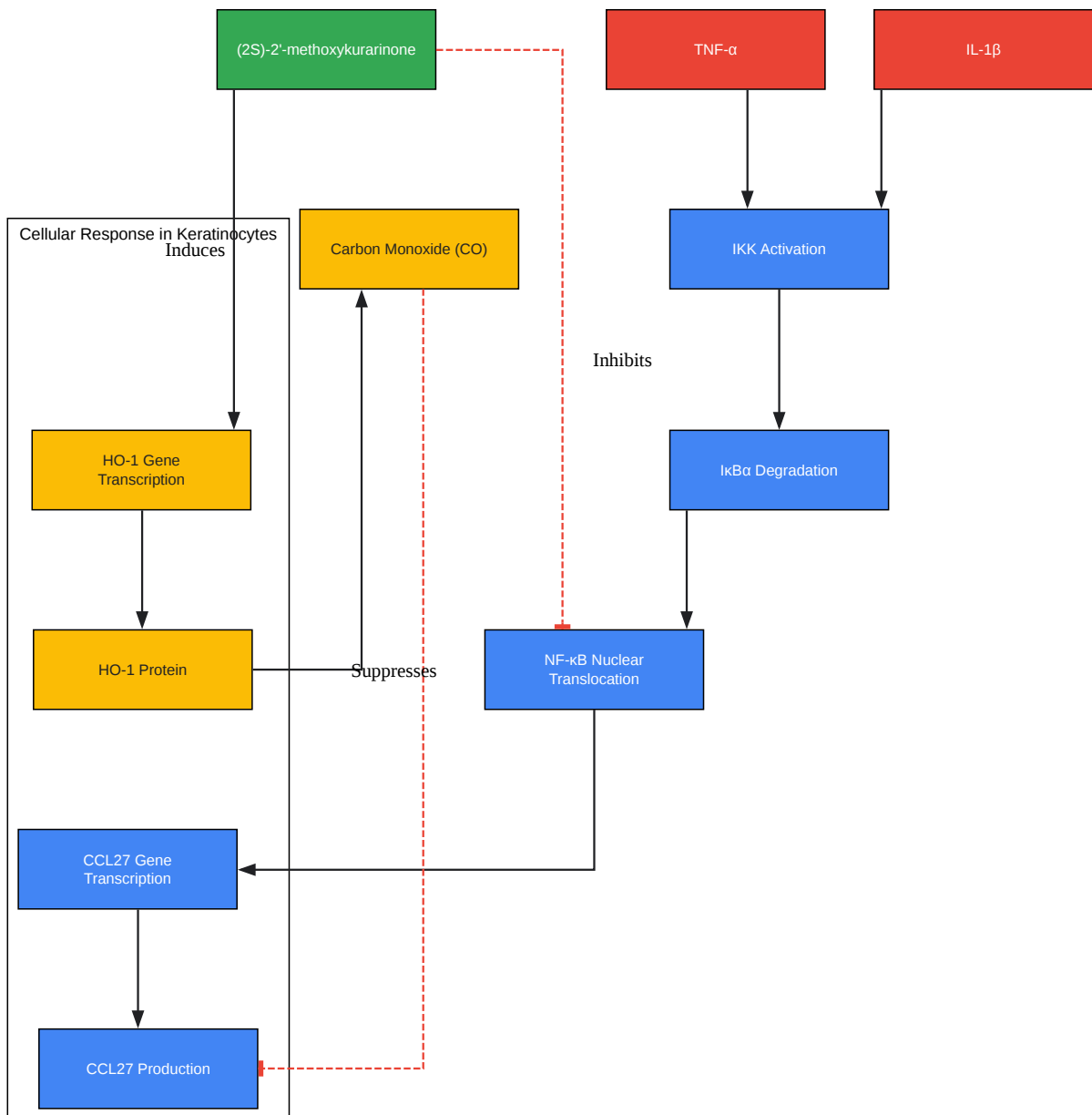
This data indicates the potential for (2S)-2'-methoxykurarinone in the management of diabetes through the inhibition of carbohydrate-metabolizing enzymes.

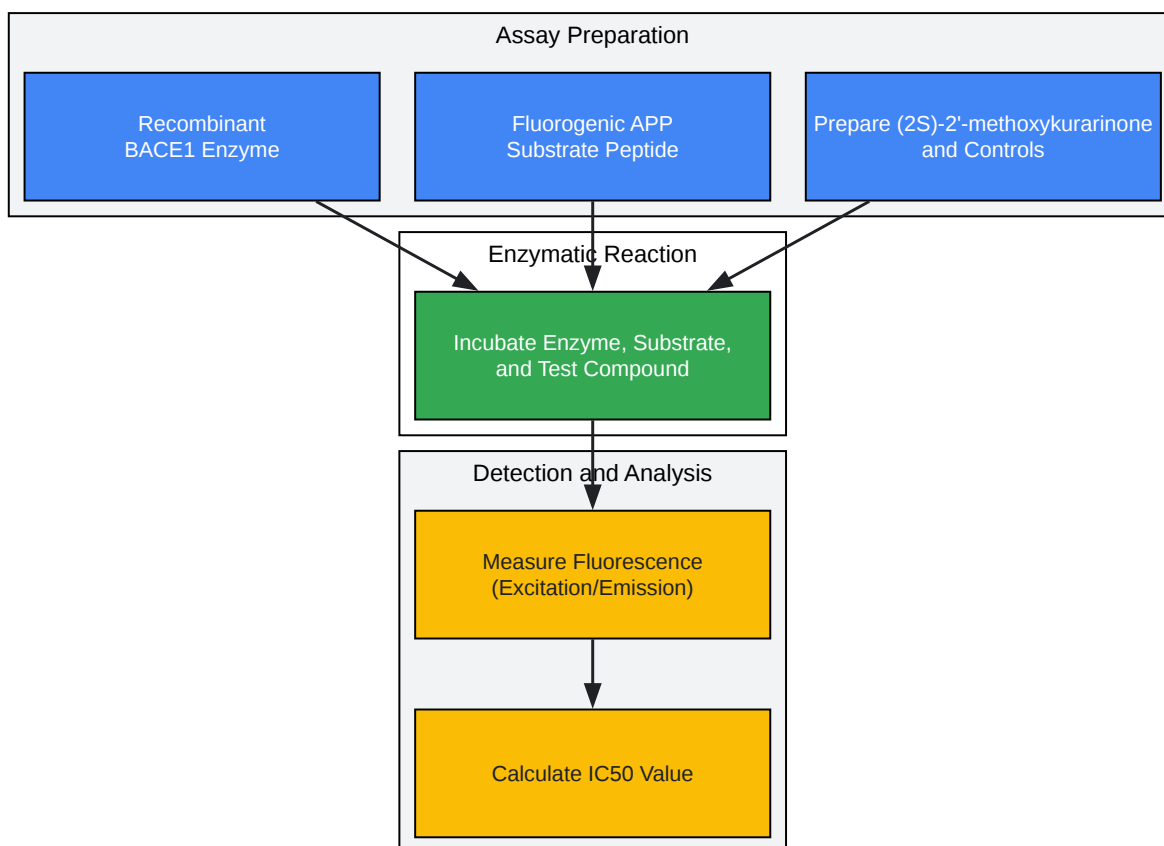
Core Biological Activities and Signaling Pathways

Anti-inflammatory Activity: Suppression of CTACK/CCL27 in Keratinocytes

(2S)-2'-methoxykurarinone exhibits significant anti-inflammatory effects by suppressing the production of the cutaneous T-cell attracting chemokine (CTACK), also known as CCL27, in human keratinocytes. This activity is particularly relevant to inflammatory skin conditions. The mechanism involves the induction of Heme Oxygenase-1 (HO-1) and the inhibition of the NF- κ B signaling pathway.

Signaling Pathway of (2S)-2'-methoxykurarinone in Suppressing CCL27





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References

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